

Application of Methyl-Functionalized Silica Nanoparticles in Research and Development

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Compound of Interest

Compound Name: *Methylsilatrane*

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An Overview of Methyltrimethoxysilane (MTMS) in Silica Nanoparticle Synthesis

In the realm of nanotechnology, silica nanoparticles (NPs) are paramount, serving as versatile platforms in fields ranging from drug delivery to catalysis.^{[1][2]} While tetraethyl orthosilicate (TEOS) is a conventional precursor, the use of organofunctional silanes like methyltrimethoxysilane (MTMS) offers the ability to directly incorporate organic functionalities into the silica matrix. This imparts unique properties, such as hydrophobicity and altered surface reactivity, which are highly desirable in various applications.^{[3][4]} Methyl-functionalized silica nanoparticles are of particular interest to researchers, scientists, and drug development professionals for their potential in creating more effective drug carriers, enhancing the stability of composite materials, and serving as models for studying colloidal phenomena.^{[1][3]}

The synthesis of these nanoparticles is most commonly achieved through a sol-gel process, often as a variation of the Stöber method.^{[1][5]} This process involves the hydrolysis and subsequent condensation of the silane precursor in an alcoholic solvent, catalyzed by an acid or, more commonly, a base like ammonia.^[5] The methyl group of MTMS remains intact during this process, becoming an integral part of the final silica network. The key advantage of this approach is the ability to finely tune the particle size, porosity, and surface chemistry by systematically adjusting reaction parameters such as precursor concentration, catalyst amount, water content, and temperature.^[6]

This document provides detailed protocols for the synthesis of methyl-functionalized silica nanoparticles using MTMS, summarizes key quantitative data from various studies, and

illustrates the underlying chemical processes and workflows.

Experimental Protocols

Protocol 1: Synthesis of Monodisperse Methyl-Functionalized Silica Nanoparticles via a Modified Stöber Method

This protocol details a common method for synthesizing spherical, monodisperse methyl-functionalized silica nanoparticles.

Materials:

- Methyltrimethoxysilane (MTMS)
- Ethanol (absolute)
- Ammonium hydroxide solution (28-30 wt%)
- Deionized water

Procedure:

- In a reaction flask, combine ethanol, deionized water, and ammonium hydroxide solution in the desired ratios (see Table 1 for examples).
- Place the flask in a temperature-controlled bath and stir the mixture magnetically to ensure homogeneity.
- Once the temperature has stabilized, rapidly add the specified volume of MTMS to the solution while maintaining vigorous stirring.
- Allow the reaction to proceed for the desired duration (typically several hours) at a constant temperature. The solution will become turbid as the silica nanoparticles form and grow.
- After the reaction is complete, collect the nanoparticles by centrifugation.

- Wash the collected nanoparticles multiple times with ethanol to remove any unreacted reagents and byproducts. Centrifuge the suspension after each wash.
- After the final wash, resuspend the nanoparticles in ethanol or another suitable solvent, or dry them under vacuum for long-term storage.

Data Presentation

The size of the resulting methyl-functionalized silica nanoparticles is highly dependent on the reaction conditions. The following tables summarize the impact of key parameters on nanoparticle diameter.

Table 1: Effect of Reactant Concentrations on Silica Nanoparticle Size

MTMS (mol/L)	NH4OH (mol/L)	H2O (mol/L)	Temperature (°C)	Resulting Particle Diameter (nm)
0.17	0.3	5.0	25	~150
0.25	0.2	7.5	40	151-213[7]
0.08	0.5	10.0	60	~50

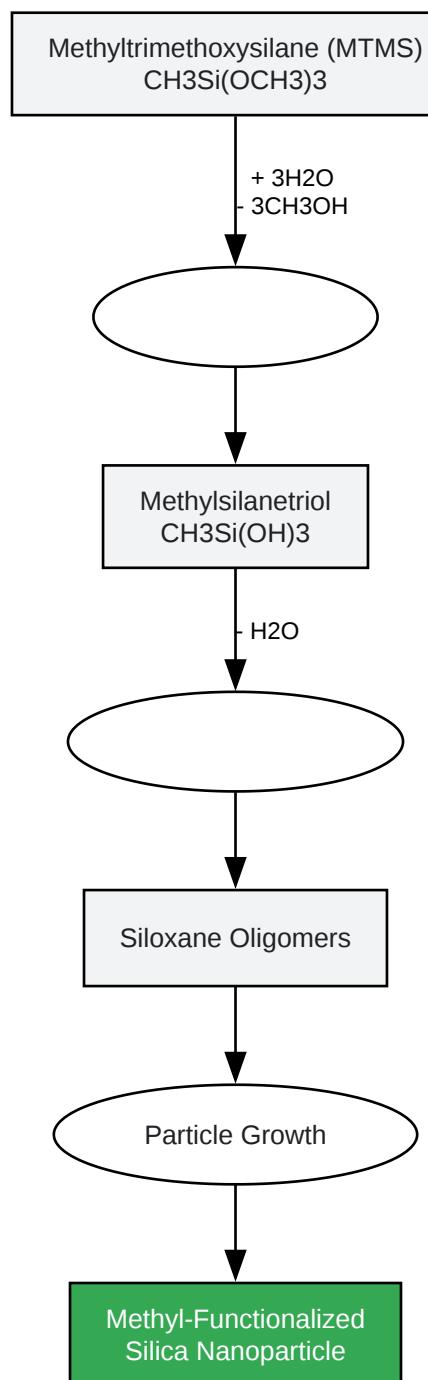
| 0.04 | 0.7 | 11.1 | 80 | ~110[8][9] |

Note: The data in this table is a synthesized representation from multiple sources to illustrate trends. Exact particle sizes will vary based on specific laboratory conditions.

Visualizations

Chemical Pathway of Nanoparticle Formation

The synthesis of methyl-functionalized silica nanoparticles from MTMS proceeds through two primary chemical reactions: hydrolysis and condensation.

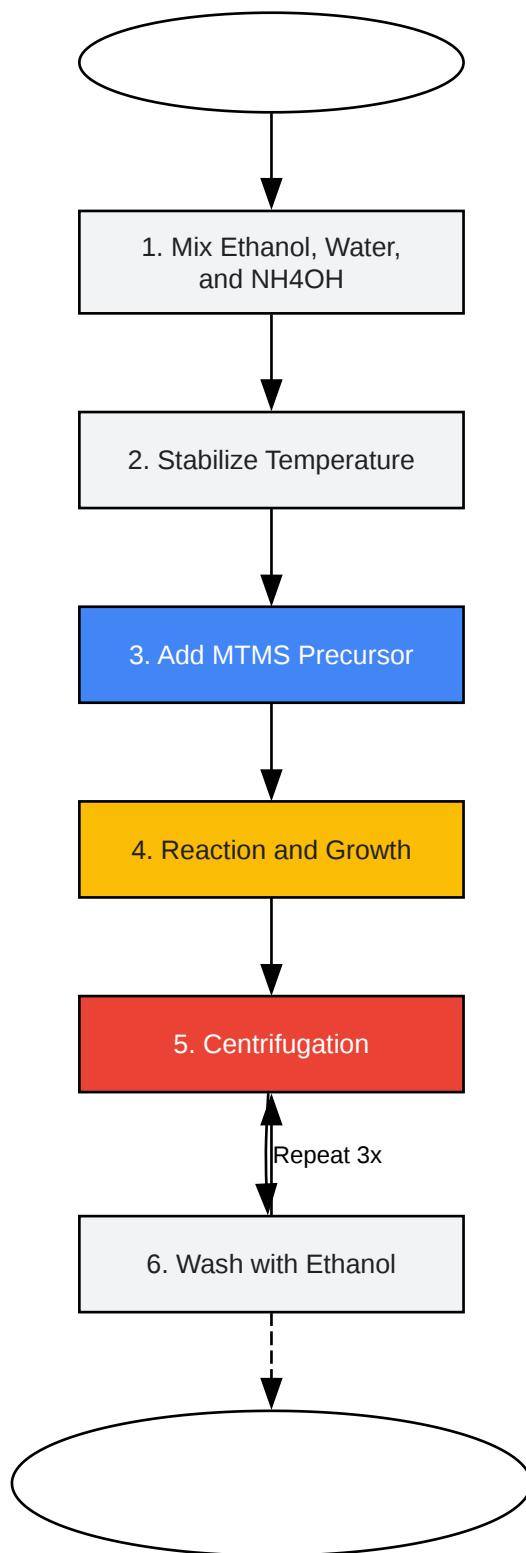


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Caption: Hydrolysis and condensation of MTMS to form silica nanoparticles.

Experimental Workflow

The following diagram illustrates the step-by-step process for the laboratory synthesis of methyl-functionalized silica nanoparticles.

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References

- 1. Stöber process - Wikipedia [en.wikipedia.org]
- 2. Sol-Gel Silica Nanoparticles in Medicine: A Natural Choice. Design, Synthesis and Products - PMC [pmc.ncbi.nlm.nih.gov]
- 3. The Methyl Functionality of Monolithic Silica Xerogels Synthesized via the Co-Gelation Approach Combined with Surface Silylation - PMC [pmc.ncbi.nlm.nih.gov]
- 4. journal.uctm.edu [journal.uctm.edu]
- 5. encyclopedia.pub [encyclopedia.pub]
- 6. Monodisperse Porous Silica/Polymer Nanocomposite Microspheres with Tunable Silica Loading, Morphology and Porosity - PMC [pmc.ncbi.nlm.nih.gov]
- 7. researchgate.net [researchgate.net]
- 8. A simple approach to prepare monodisperse mesoporous silica nanospheres with adjustable sizes - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. researchgate.net [researchgate.net]
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